

Application Notes and Protocols for Soclac in Cancer Research

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Compound of Interest		
Compound Name:	Soclac	
Cat. No.:	B8236292	Get Quote

Introduction

Soclac is a potent and irreversible inhibitor of acid ceramidase (AC), a key lysosomal enzyme responsible for the hydrolysis of ceramide into sphingosine and a fatty acid.[1][2] Elevated AC activity is observed in several types of cancer, where it contributes to pro-survival signaling by reducing the levels of pro-apoptotic ceramide and increasing the levels of pro-proliferative sphingosine-1-phosphate. By inhibiting AC, **Soclac** leads to the accumulation of ceramide within cancer cells, thereby promoting apoptosis. These characteristics make **Soclac** a compelling tool for preclinical cancer research, particularly in studies involving mouse xenograft models.

Note: The following sections provide a detailed overview of **Soclac**'s mechanism of action, its application in in vitro studies, and a generalized protocol for its potential use in mouse xenograft models. It is important to note that specific in vivo administration and dosage regimens for **Soclac** have not been extensively published and would require empirical determination.

Mechanism of Action and Signaling Pathway

Soclac exerts its effects by irreversibly binding to the active site of acid ceramidase, thereby inhibiting its enzymatic activity. This leads to a buildup of ceramide, a bioactive lipid that acts as a tumor suppressor by inducing cell cycle arrest and apoptosis.

Ceramide Signaling Pathway and Soclac Inhibition

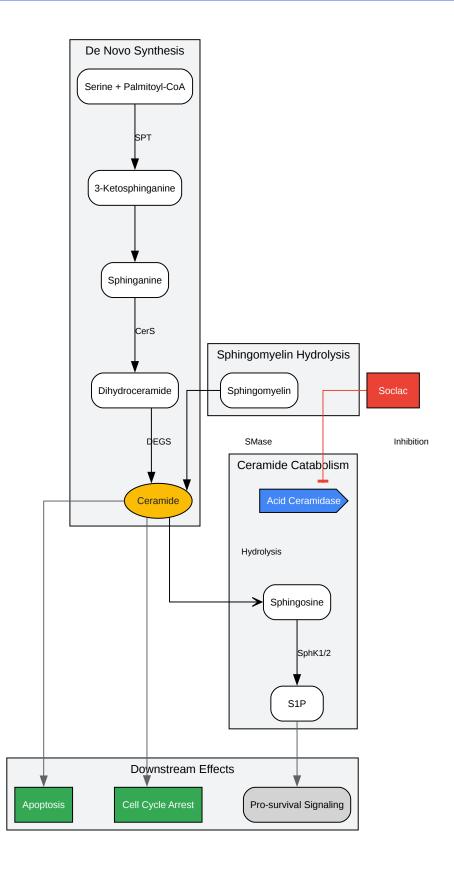




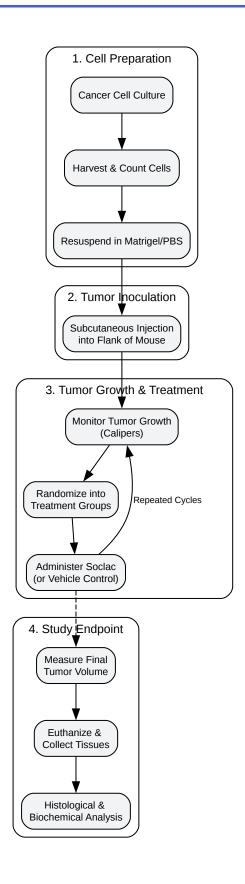


The diagram below illustrates the central role of acid ceramidase in ceramide metabolism and the point of intervention for **Soclac**.









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References

- 1. A fluorogenic substrate for the detection of lipid amidases in intact cells PMC [pmc.ncbi.nlm.nih.gov]
- 2. Click and count: specific detection of acid ceramidase activity in live cells PMC [pmc.ncbi.nlm.nih.gov]
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